

Diphenyl Isophthalate: A Performance Benchmark for Specialized Applications

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Compound of Interest

Compound Name: *Diphenyl isophthalate*

Cat. No.: *B166086*

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For researchers, scientists, and professionals in drug development, the selection of high-performance chemical compounds is a critical factor in achieving desired material properties and functionalities. **Diphenyl isophthalate** (DPIP), an aromatic diester, serves as a key building block in the synthesis of advanced polymers and as a specialty plasticizer. This guide provides an objective comparison of DPIP's performance against common alternatives in specific applications, supported by available experimental data and detailed methodologies.

High-Performance Polymers: Enhancing Thermal Stability and Mechanical Strength

Diphenyl isophthalate is frequently utilized as a monomer in the production of high-performance polymers such as polyesters and polyamides. Its rigid aromatic structure contributes to enhanced thermal stability and mechanical properties of the resulting polymer.

Comparison with Alternatives in Polyester Synthesis

A key application of DPIP is in the synthesis of polyesters where it can be used to modify the properties of materials like poly(ethylene terephthalate) (PET). A notable alternative to isophthalic acid (a precursor to DPIP) in this context is the bio-based monomer 2,5-furandicarboxylic acid (FDCA). While direct quantitative comparisons for DPIP are scarce, studies on its precursor, isophthalic acid, offer valuable insights.

Property	Poly(ethylene terephthalate-co-isophthalate) (PETI)	Poly(ethylene furanoate-co-terephthalate) (PEFT)
Glass Transition Temperature (Tg)	Lower than PET, dependent on isophthalate content	Higher than PET, indicating increased rigidity
Crystallization Rate	Reduced compared to PET, leading to more amorphous polymers	More effective at reducing crystallization than isophthalic acid
Gas Barrier Properties	Improved CO2 barrier compared to PET[1]	Superior gas barrier properties compared to PETI
Tensile Modulus	Generally lower than highly crystalline PET	Higher than PETI, indicating greater stiffness
Source	Petrochemical-based	Bio-based and sustainable

Table 1: Predicted Comparative Performance of Isophthalate vs. Furandicarboxylate in PET Copolyesters. Data is inferred from qualitative descriptions in the cited literature.[1]

Experimental Protocol: Synthesis of Poly(ethylene terephthalate-co-isophthalate) (PETI)

This protocol describes a typical melt polymerization process for synthesizing PETI.[2][3][4]

Materials:

- Terephthalic acid (TPA)
- Isophthalic acid (IPA)
- Ethylene glycol (EG)
- Catalyst (e.g., antimony trioxide, zinc acetate)

Procedure:

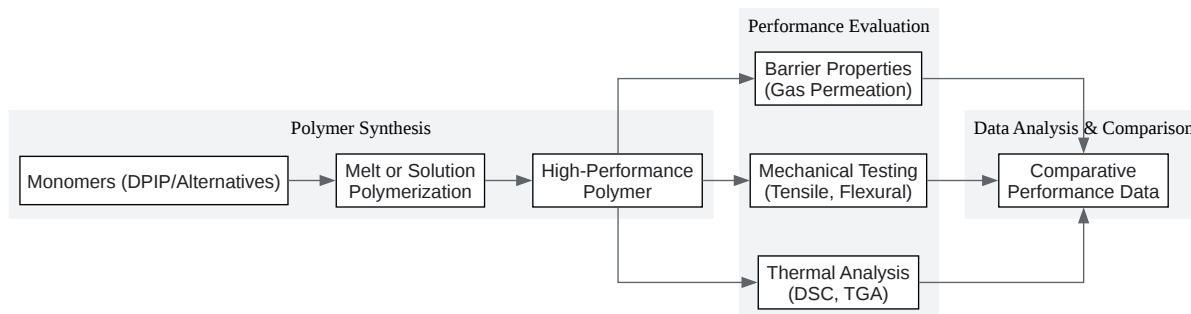
- Esterification: Charge the reactor with TPA, IPA, and an excess of EG. Heat the mixture under pressure to initiate the esterification reaction, removing water as a byproduct.

- **Polycondensation:** Once the esterification is complete, add the catalyst. Reduce the pressure and increase the temperature to facilitate the polycondensation reaction, during which excess EG is removed.
- **Monitoring:** Monitor the reaction progress by measuring the melt viscosity until the desired molecular weight is achieved.
- **Extrusion and Pelletization:** Extrude the molten polymer from the reactor, cool it in a water bath, and cut it into pellets.

Experimental Protocol: Thermal Analysis using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

DSC and TGA are crucial for characterizing the thermal properties of polymers.

- **DSC Protocol:**
 - Accurately weigh 5-10 mg of the polymer sample into an aluminum DSC pan.
 - Place the sample and an empty reference pan into the DSC instrument.
 - Heat the sample to a temperature above its expected melting point, then cool it at a controlled rate to observe crystallization behavior.
 - Reheat the sample at a controlled rate to determine the glass transition temperature (T_g) and melting temperature (T_m).
- **TGA Protocol:**
 - Place a small, accurately weighed sample (5-10 mg) into a TGA crucible.
 - Heat the sample at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
 - Record the weight loss of the sample as a function of temperature to determine the onset of thermal decomposition.



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Caption: Workflow for Polymer Synthesis and Performance Benchmarking. (Within 100 characters)

Specialty Plasticizers: Tailoring Flexibility and Performance

Diphenyl isophthalate can also function as a specialty plasticizer, particularly in applications requiring high-temperature stability. It is often compared with other non-phthalate plasticizers like dioctyl terephthalate (DOTP) and diisononyl phthalate (DINP).

Comparison with Alternative Plasticizers

The performance of plasticizers is evaluated based on several key parameters, including efficiency, thermal stability, and migration resistance.

Property	Diphenyl Isophthalate (DPIP)	Dioctyl Terephthalate (DOTP)	Diisononyl Phthalate (DINP)
Plasticizer Type	Aromatic Diester (Isophthalate)	Aromatic Diester (Terephthalate)	Aliphatic Diester (Phthalate)
Volatility	Low	Low[5]	Moderate
Thermal Stability	High	Excellent[5]	Good
Migration Resistance	Good	Excellent[6]	Moderate
Low-Temperature Flexibility	Moderate	Good[5]	Good
Regulatory Status	Varies by region	Generally favorable, non-phthalate	Some restrictions in certain applications

Table 2: Comparative Properties of DPIP and Alternative Plasticizers. Data is based on general chemical knowledge and qualitative descriptions from cited sources.

Experimental Protocol: Evaluation of Plasticizer Efficiency (ASTM D2284)

This standard test method is used to determine the plasticizing efficiency of a compound in a polymer, typically PVC.[7]

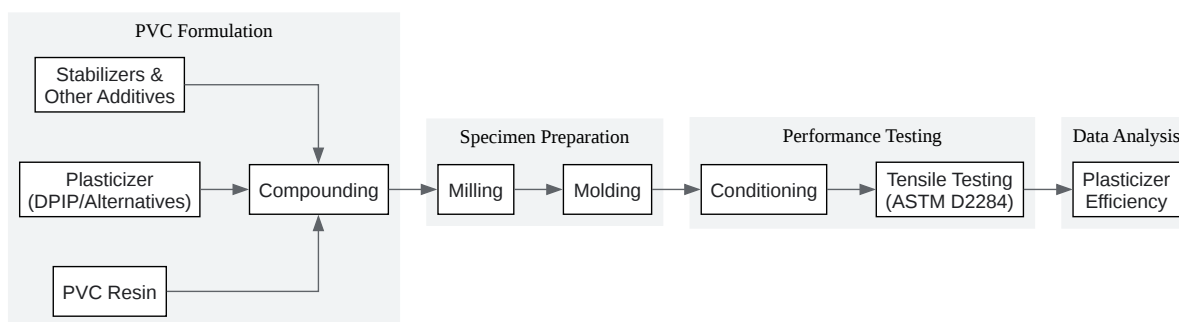
Materials:

- PVC resin
- Plasticizer to be tested (e.g., DPIP, DOTP, DINP)
- Stabilizers and other additives

Procedure:

- Compounding: Prepare a series of PVC formulations with varying concentrations of the plasticizer.

- **Milling and Molding:** Process each formulation on a two-roll mill to create a homogenous sheet. Mold the sheets into standard tensile test specimens.
- **Conditioning:** Condition the test specimens at a standard temperature and humidity for a specified period.
- **Tensile Testing:** Subject the specimens to tensile stress using a universal testing machine.
- **Data Analysis:** Measure the tensile strength, elongation at break, and 100% modulus. A lower modulus at a given concentration indicates higher plasticizing efficiency.



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Caption: Experimental Workflow for Plasticizer Efficiency Evaluation. (Within 100 characters)

Biological Activity and Signaling Pathways

A critical consideration for professionals in drug development is the potential biological activity of chemical compounds. While extensive research exists on the endocrine-disrupting effects of some phthalates, specific data on **Diphenyl isophthalate (DPIP)** is limited.

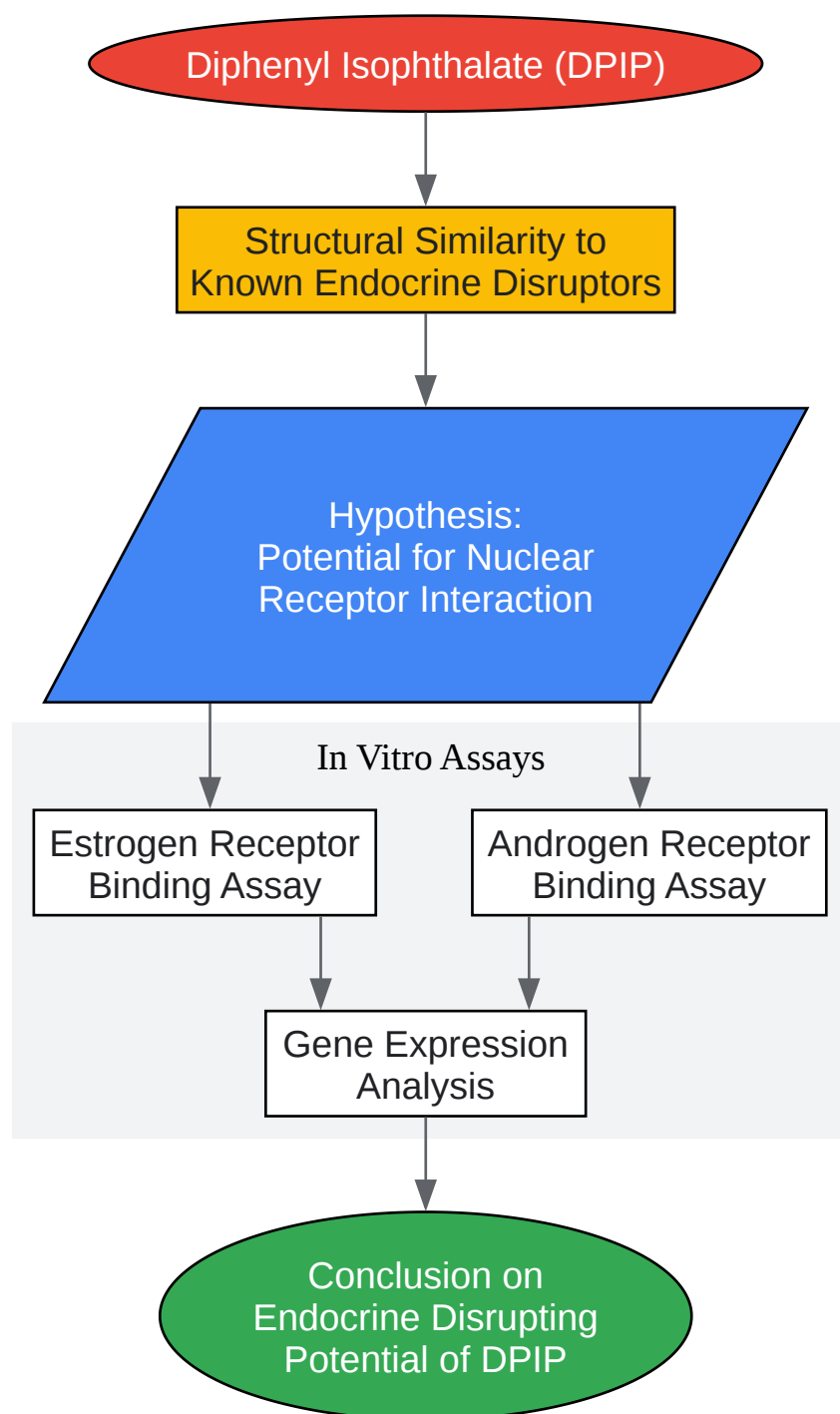
Estrogen Receptor Interaction: A Case of a Related Compound

Publicly available research has not identified specific cellular signaling pathways directly modulated by **Diphenyl isophthalate**. However, a study on a related compound, diphenyl phthalate (DPhP), has demonstrated its activity as an agonist for the estrogen receptor (ER).^[8]^[9] This finding suggests that DPhP can mimic the effects of estrogen by binding to and activating the ER, leading to the transcription of estrogen-responsive genes.^[8]^[9] Another study has shown that diallyl isophthalate can also bind to the estrogen receptor.^[10]

It is crucial to emphasize that these findings pertain to DPhP and diallyl isophthalate, not DPIP. The difference in the position of the ester groups on the benzene ring (ortho for phthalate versus meta for isophthalate) can significantly impact biological activity. Therefore, one cannot directly extrapolate the estrogenic activity of DPhP to DPIP without specific experimental validation.

Logical Relationship: Potential for Endocrine Disruption

The structural similarity of DPIP to other phthalates that have been identified as endocrine disruptors warrants consideration of its potential to interact with nuclear receptors. The following diagram illustrates the logical relationship and the steps required to assess such potential interactions.



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Caption: Logical Workflow for Assessing Endocrine Disruption Potential. (Within 100 characters)

In conclusion, **Diphenyl isophthalate** demonstrates valuable performance characteristics for applications in high-performance polymers and as a specialty plasticizer. While direct

quantitative comparisons with all alternatives are not readily available in the public domain, the existing data and related studies provide a strong basis for its consideration in specialized applications. Further research is warranted to fully elucidate its performance profile against emerging alternatives and to definitively characterize its biological activity.

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